

Navigating (+)-Cevimeline Hydrochloride Hemihydrate Solubility: A Technical Support Guide

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Compound of Interest

Compound Name: (+)-Cevimeline hydrochloride hemihydrate
Cat. No.: B15619158

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered during the experimental use of **(+)-Cevimeline hydrochloride hemihydrate**, with a focus on solubility issues.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: My **(+)-Cevimeline hydrochloride hemihydrate** is not dissolving in water. What could be the issue and how can I resolve it?

A1: **(+)-Cevimeline hydrochloride hemihydrate** is generally described as very soluble in water.^{[1][2]} If you are experiencing difficulties, consider the following:

- **Concentration:** You may be exceeding the solubility limit. While specific quantitative limits can vary, one source indicates a solubility of ≥ 50 mg/mL in H₂O.^[3]

- Temperature: The dissolution rate can be temperature-dependent. Gentle warming may aid in dissolving the compound.
- Sonication: Using an ultrasonic bath can help to break up aggregates and facilitate dissolution.[3]
- pH of Water: The pH of a 1% aqueous solution of Cevimeline hydrochloride is between 4.6 and 5.6.[2][4][5] Ensure your water source does not have an unusually high or low pH that might affect solubility.
- Purity of Water: Use high-purity water (e.g., deionized, distilled, or Milli-Q) to avoid contaminants that could interfere with solubility.

Q2: I'm observing precipitation after dissolving the compound in DMSO. Why is this happening and what can I do?

A2: While **(+)-Cevimeline hydrochloride hemihydrate** is soluble in DMSO, precipitation can occur due to a few factors:

- Hygroscopic Nature of DMSO: DMSO is highly hygroscopic, meaning it readily absorbs moisture from the air. The presence of water in your DMSO can significantly impact the solubility of the compound.[3] It is recommended to use newly opened or properly stored anhydrous DMSO.[3]
- Concentration and Temperature: You may have created a supersaturated solution. Ensure you are working within the known solubility limits (e.g., 100 mg/mL with the aid of ultrasound, or 40 mg/mL).[3][6] If the solution was warmed to dissolve the compound, it might precipitate upon cooling to room temperature.
- Troubleshooting Steps:
 - Use a fresh aliquot of anhydrous DMSO.[3]
 - Apply ultrasonication to aid dissolution.[3]
 - If precipitation occurs after cooling, gentle warming and sonication may be required before use.[3]

- Prepare fresh solutions and use them promptly.[3]

Q3: Can I store stock solutions of **(+)-Cevimeline hydrochloride hemihydrate**? What are the recommended storage conditions?

A3: Yes, stock solutions can be prepared and stored. However, proper storage is crucial to maintain the stability and prevent degradation of the compound.

- Recommended Storage:
 - For long-term storage, it is recommended to aliquot the stock solution and store it at -80°C for up to 6 months.[3]
 - For shorter-term storage, -20°C for up to 1 month is also an option.[3]
- Freeze-Thaw Cycles: It is important to avoid repeated freeze-thaw cycles, as this can degrade the compound. Aliquoting the stock solution into smaller, single-use volumes is highly recommended.[3]
- Aqueous Solutions: Aqueous solutions are not recommended for storage for more than one day.[7] If you prepare an aqueous stock solution, it is best to use it fresh. If it must be stored for a short period, sterile filtration (0.22 µm filter) is advised before use.[3]

Q4: I need to prepare a formulation for in vivo studies. What solvent systems are recommended?

A4: For in vivo experiments, several multi-component solvent systems have been used to ensure the solubility and bioavailability of Cevimeline. Here are a few examples:

- DMSO/PEG300/Tween-80/Saline: A common formulation involves a mixture of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline. This system can achieve a solubility of at least 2.5 mg/mL.[3]
- DMSO/SBE-β-CD in Saline: Another option is a solution of 10% DMSO and 90% (20% SBE-β-CD in Saline), which also provides a solubility of ≥ 2.5 mg/mL.[3]

- DMSO/Corn Oil: A mixture of 10% DMSO and 90% Corn Oil can also be used, with a similar solubility of ≥ 2.5 mg/mL.[3]

It is recommended to prepare these working solutions fresh and use them promptly.[3] If precipitation occurs during preparation, gentle heating and/or sonication can be used to aid dissolution.[3]

Quantitative Solubility Data

The following table summarizes the solubility of **(+)-Cevimeline hydrochloride hemihydrate** in various solvents as reported in the literature.

Solvent	Concentration	Conditions
Water	≥ 50 mg/mL (204.27 mM)	Saturation unknown
Water	Very Soluble	Qualitative description
DMSO	100 mg/mL (408.53 mM)	Requires sonication; use new DMSO
DMSO	40 mg/mL (163.41 mM)	---
Ethanol	Freely Soluble	Qualitative description
Ethanol	~ 5 mg/mL	---
Chloroform	Freely Soluble	Qualitative description
Diethyl Ether	Virtually Insoluble	Qualitative description
PBS (pH 7.2)	~ 10 mg/mL	---
DMSO/Water	40 mg/mL	---
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (10.21 mM)	Clear solution
10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 2.5 mg/mL (10.21 mM)	Clear solution
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (10.21 mM)	Clear solution

Experimental Protocols

Protocol 1: Preparation of a Stock Solution in DMSO

- Weigh the desired amount of **(+)-Cevimeline hydrochloride hemihydrate** in a sterile conical tube.
- Add the appropriate volume of fresh, anhydrous DMSO to achieve the desired concentration (e.g., for a 100 mg/mL stock, add 1 mL of DMSO to 100 mg of the compound).
- Vortex the tube to mix the contents.
- Place the tube in an ultrasonic water bath and sonicate until the compound is fully dissolved. Note that the hygroscopic nature of DMSO can impact solubility, so using a fresh, unopened bottle is recommended.^[3]
- Once dissolved, aliquot the stock solution into smaller, single-use sterile tubes.
- Store the aliquots at -80°C for up to 6 months or -20°C for up to 1 month.^[3] Avoid repeated freeze-thaw cycles.^[3]

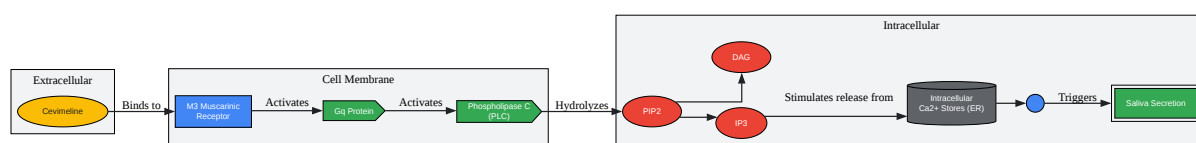
Protocol 2: Preparation of an Aqueous Working Solution

- Weigh the required amount of **(+)-Cevimeline hydrochloride hemihydrate**.
- Add high-purity water to the desired final concentration (e.g., up to 50 mg/mL).
- Vortex and, if necessary, gently warm the solution or use sonication to aid dissolution.
- It is recommended to use aqueous solutions fresh.^[7]
- If immediate use is not possible, sterile filter the solution through a 0.22 µm filter before use.^[3] Do not store aqueous solutions for more than one day.^[7]

Visualizations

Signaling Pathway of Cevimeline

Cevimeline acts as a selective agonist for muscarinic M1 and M3 receptors.[1][3][8] Its therapeutic effect in treating xerostomia is primarily mediated through the activation of M3 receptors on salivary glands.[9] The binding of Cevimeline to the M3 receptor, a Gq-protein coupled receptor, initiates a signaling cascade that leads to increased intracellular calcium and subsequent saliva secretion.[9][10][11]

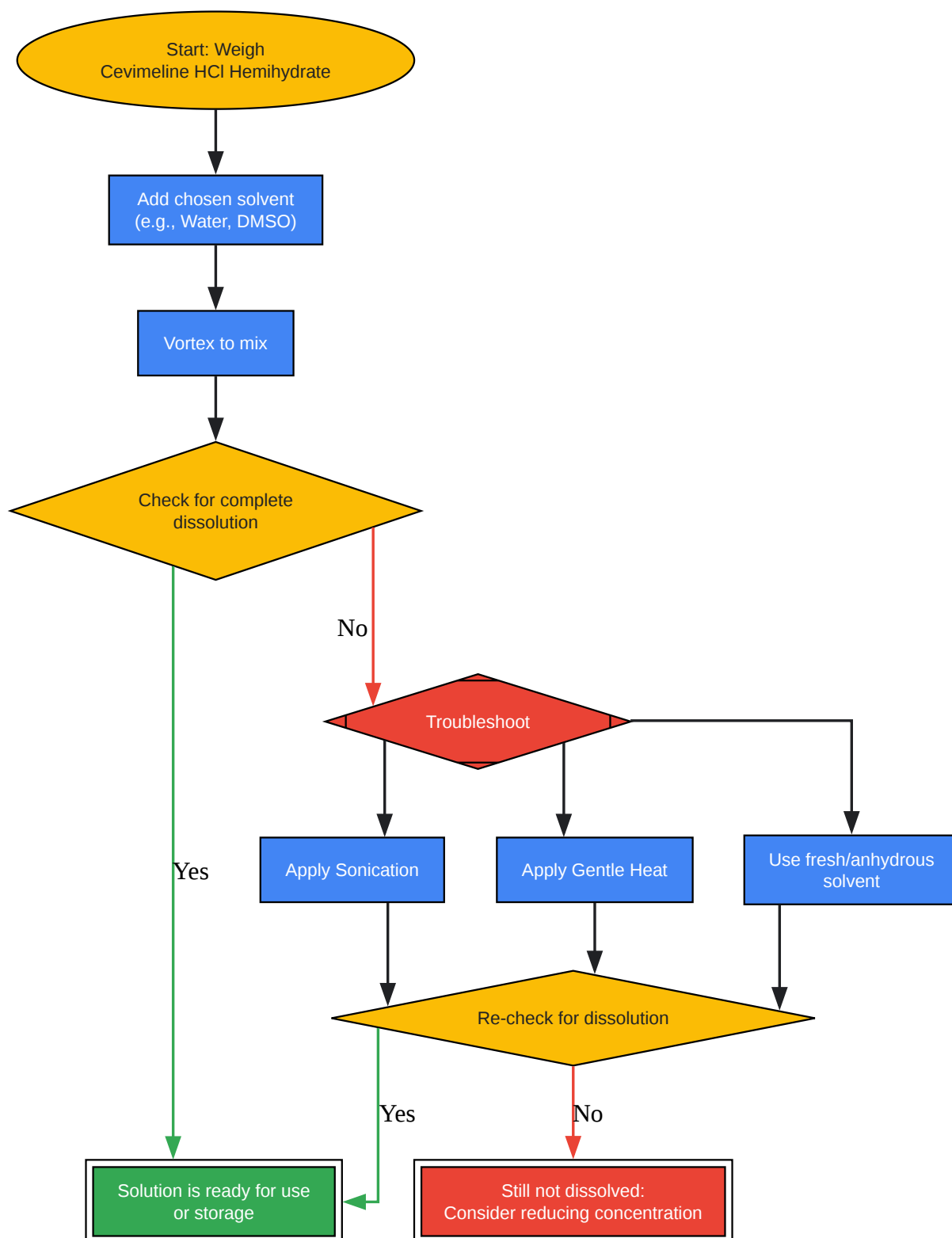


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Caption: Cevimeline M3 receptor signaling pathway.

Experimental Workflow for Solubility Testing

The following workflow outlines a general procedure for troubleshooting solubility issues with **(+)-Cevimeline hydrochloride hemihydrate**.



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